

Safety, handling, and storage of ethyl iododifluoroacetate

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Compound of Interest

Compound Name: *Ethyl iododifluoroacetate*

Cat. No.: *B1630961*

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An In-Depth Technical Guide for the Safe Handling, Storage, and Use of **Ethyl iododifluoroacetate**

Introduction: Understanding Ethyl iododifluoroacetate

Ethyl iododifluoroacetate (CAS 7648-30-8) is a valuable reagent in modern organic synthesis, particularly in the development of novel pharmaceutical compounds.^{[1][2]} Its utility lies in its ability to introduce the crucial difluoroacetate moiety into molecules, a common strategy in medicinal chemistry to modulate the pharmacokinetic and pharmacodynamic properties of drug candidates.^[2] However, the same reactivity that makes this compound synthetically useful also necessitates a thorough understanding of its potential hazards. The presence of iodine and fluorine atoms on the same carbon atom presents unique safety challenges that must be managed through rigorous protocols.

This guide provides a comprehensive overview of the safety considerations, handling procedures, and storage requirements for **ethyl iododifluoroacetate**. It is intended for researchers, chemists, and drug development professionals who work with this reagent. By grounding our procedures in the fundamental chemical properties of the molecule, we aim to foster a proactive safety culture that protects both the researcher and the integrity of the research.

Section 1: Hazard Identification and Risk Profile

A foundational principle of laboratory safety is to understand the intrinsic hazards of a substance. **Ethyl iododifluoroacetate** is classified as an irritant and a flammable liquid.^{[3][4]} A summary of its hazard profile and physical properties is essential for any risk assessment.

Globally Harmonized System (GHS) Classification

According to multiple safety data sheets, **ethyl iododifluoroacetate** is classified with the following hazard statements:

- H315: Causes skin irritation.^{[3][5]}
- H319: Causes serious eye irritation.^{[3][5]}
- H335: May cause respiratory irritation.^{[3][5]}

These classifications necessitate stringent measures to prevent contact with skin, eyes, and the respiratory system.

GHS Hazard Information	
Pictogram	GHS07 (Exclamation Mark) ^[5]
Signal Word	Warning ^{[4][5]}
Hazard Statements	H315: Causes skin irritation. ^{[3][5]} H319: Causes serious eye irritation. ^{[3][5]} H335: May cause respiratory irritation. ^{[3][5]}
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P362+P364, P403+P233, P405, P501. ^{[3][4]}

Physical and Chemical Properties

Understanding the physical properties of a chemical is critical for predicting its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₄ H ₅ F ₂ IO ₂	[3][4]
Molecular Weight	249.98 g/mol	[2][3]
Appearance	Clear liquid	[2]
Boiling Point	65 °C	[2][6]
Density	1.7 g/cm ³	[2][6]
Flash Point	45.4 °C	[4]
Solubility	Soluble in THF, benzene, toluene; slightly soluble in ether; very slightly soluble in hexane.	[2][6]

The flash point of 45.4°C indicates that **ethyl iododifluoroacetate** is a flammable liquid and its vapors can form ignitable mixtures with air.[4][7] Therefore, all sources of ignition must be rigorously excluded from the handling area.

Toxicological Profile and Reactivity

While comprehensive toxicological data is not widely available, the compound is classified as having high toxicity and being an irritant.[1] The primary hazards are acute irritation to the skin, eyes, and respiratory system.[3] The carbon-iodine (C-I) bond is the weakest of the carbon-halogen bonds, making the compound susceptible to degradation, particularly when exposed to light or heat.[8] This degradation can release iodine, which is identifiable by a characteristic yellow-brown discoloration.[8]

Section 2: Engineering and Personal Protective Measures

A multi-layered approach to safety, combining engineering controls with appropriate Personal Protective Equipment (PPE), is essential for mitigating the risks associated with **ethyl iododifluoroacetate**.

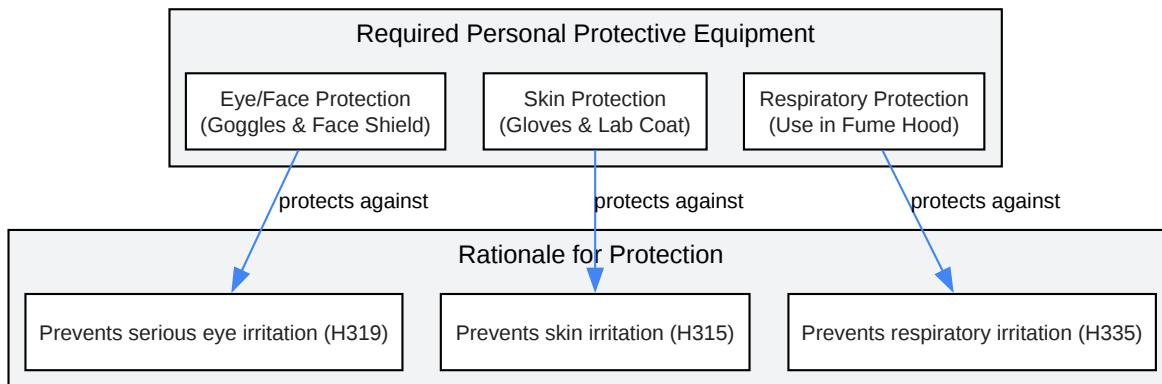
Engineering Controls

- Chemical Fume Hood: All handling of **ethyl iododifluoroacetate** must be conducted in a properly functioning chemical fume hood to minimize inhalation of vapors.[9][10] The hood ensures that any vapors are contained and exhausted safely.
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of flammable or toxic vapors.[4]
- Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly. Their location should be known to all personnel working in the area.[11]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[12]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves (e.g., nitrile or neoprene). Gloves must be inspected for tears or holes before each use.[4][13] Contaminated gloves should be removed using the proper technique to avoid skin contact and disposed of as hazardous waste.[14]
 - Protective Clothing: A flame-resistant lab coat or chemical-resistant apron should be worn. [4] For larger quantities or higher-risk operations, a full chemical-resistant suit may be necessary.[14]
- Respiratory Protection: If engineering controls are insufficient or during a large spill, a full-face respirator with appropriate cartridges should be used by trained personnel.[4][15]



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Caption: Core PPE requirements and their direct correlation to GHS hazard statements.

Section 3: Standard Operating Procedures for Handling and Storage

Adherence to standardized procedures is paramount for ensuring safety and experimental reproducibility.

Safe Handling Protocol

- Pre-Handling Assessment: Before starting work, review the Safety Data Sheet (SDS) and ensure all necessary engineering controls and PPE are in place.[\[16\]](#) Remove all potential ignition sources from the work area.[\[4\]](#)[\[17\]](#)
- Aliquotting and Dispensing: Conduct all transfers within a chemical fume hood. Use non-sparking tools and equipment.[\[4\]](#) Grounding and bonding may be necessary for larger containers to prevent static discharge.[\[7\]](#)
- During Use: Keep the container tightly closed when not in use.[\[4\]](#) Avoid contact with skin and eyes.[\[4\]](#) If any contact occurs, follow the first-aid procedures outlined in Section 4.
- Post-Handling: Thoroughly wash hands and forearms with soap and water after handling is complete.[\[4\]](#)[\[17\]](#) Decontaminate the work surface.

Storage Requirements

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations. The C-I bond's sensitivity to light and heat is a primary concern.[8]

- Temperature: Store in a cool, dry, well-ventilated place.[4][9] Refrigeration at 2-8°C is recommended.[2][6]
- Light: Protect from light by storing in an amber or opaque container.[2][8][18]
- Container: Keep the container tightly closed to prevent moisture ingress and vapor escape. [4][9] Containers should be inspected periodically for signs of degradation or leakage.[11]
- Segregation: Store away from incompatible materials such as strong oxidizing agents, heat sources, and open flames.[4][9] The storage area should be clearly labeled.

Section 4: Emergency Procedures

Pre-planning for emergencies is a critical component of laboratory safety. All personnel must be familiar with these procedures.

First Aid Measures

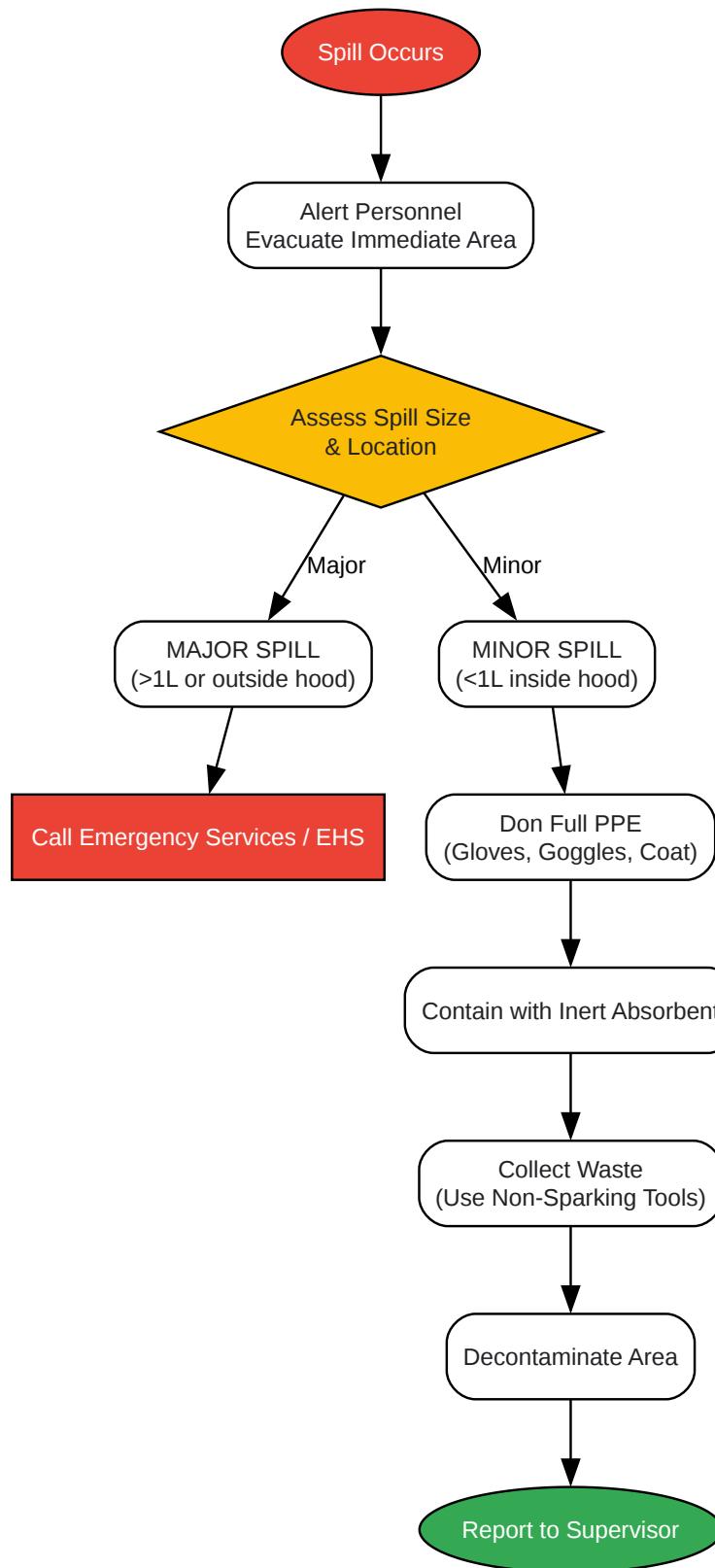
Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected skin with plenty of soap and water.[4] If skin irritation occurs, seek medical help.[4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing.[4] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4]

Spill Response Protocol

A chemical spill requires a calm, methodical response to prevent exposure and further contamination.

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area. [\[11\]](#)[\[16\]](#)
- Assess the Spill: Determine if the spill is minor or major. A major spill (e.g., >1 liter, or any amount outside of a fume hood) requires professional emergency response.[\[11\]](#)
- Control Vapors and Ignition Sources: Ensure the area is well-ventilated (if safe to do so) and remove all sources of ignition.[\[4\]](#)[\[9\]](#)
- Don Appropriate PPE: Before attempting cleanup, don the full PPE as described in Section 2.2.
- Contain the Spill: Use an inert, non-combustible absorbent material like sand, vermiculite, or a commercial spill pillow.[\[9\]](#) Work from the outside of the spill inward to prevent spreading. [\[16\]](#)
- Collect and Dispose: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[4\]](#)[\[16\]](#)
- Decontaminate: Clean the spill area with soap and water.[\[11\]](#)
- Report: Report the incident to your laboratory supervisor and institutional Environmental Health & Safety (EHS) office.[\[16\]](#)

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Caption: A decision-making workflow for responding to a chemical spill.

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4]
- Unsuitable Media: Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Section 5: Waste Disposal

All waste containing **ethyl iododifluoroacetate**, including empty containers, contaminated absorbents, and used PPE, must be treated as hazardous waste.

- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container.[4][16]
- Disposal Route: Disposal must be handled by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[4] Do not dispose of the material down the drain.[4]
- Regulatory Compliance: Follow all local, state, and federal regulations for hazardous waste disposal.

Conclusion

Ethyl iododifluoroacetate is an indispensable tool for chemical innovation. By treating it with the respect it deserves—grounded in a deep understanding of its chemical properties and potential hazards—researchers can safely harness its synthetic power. The protocols and information in this guide are designed to create a self-validating system of safety, where a prepared mind and a controlled environment are the most critical tools in the laboratory.

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